

Technical Support Center: Addressing Artifacts in FAPI PET Imaging

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Compound of Interest

Compound Name: *Fekap*

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Disclaimer: The term "**Fekap** PET imaging" was not found in the available scientific literature. This technical support center has been created based on the assumption that the user was referring to FAPI (Fibroblast Activation Protein Inhibitor) PET imaging, a rapidly advancing area in molecular imaging.

This guide is intended for researchers, scientists, and drug development professionals to help identify, understand, and mitigate common artifacts encountered during FAPI PET/CT imaging experiments.

Frequently Asked Questions (FAQs)

Q1: What are the most common artifacts in FAPI PET/CT imaging?

A1: The most frequently observed artifacts in PET/CT imaging, including with FAPI tracers, are attributable to patient motion (such as respiratory motion), metallic implants, and issues with CT-based attenuation correction.^{[1][2][3][4][5]} Other potential sources of artifacts include errors in scanner calibration, image reconstruction parameters, and extravasation of the radiotracer at the injection site.

Q2: How can I differentiate between a true biological finding and an artifact?

A2: A crucial step is to always review the non-attenuation-corrected (NAC) PET images alongside the attenuation-corrected (AC) images.^{[1][6][7]} Artifacts arising from the CT-based attenuation correction, such as those from metallic implants, will be apparent on the AC images

but absent or appear as photopenic areas (areas of low signal) on the NAC images.[1][7][8] True biological uptake will be present on both AC and NAC images, although the intensity will be lower and less quantitatively accurate on the NAC series. Additionally, correlating the PET findings with the anatomical information from the corresponding CT or MRI scan is essential.

Q3: Why is proper patient preparation important for minimizing artifacts?

A3: Patient comfort and clear instructions are key to preventing motion-related artifacts.[2] Patients should be comfortably positioned to minimize movement during the scan.[2] Instructions regarding breathing, such as maintaining shallow respiration, can reduce motion artifacts in the thorax and abdomen.[9] For certain studies, fasting or specific dietary instructions may be necessary depending on the FAPI tracer and research goals, although this is less common than with FDG PET.

Troubleshooting Guides

Issue 1: Motion Artifacts (Respiratory and General Patient Movement)

Q: I am observing blurring and misregistration between the PET and CT images in the thoracic and upper abdominal regions. What is the cause and how can I resolve this?

A: This is likely due to respiratory motion, which causes a mismatch between the position of organs during the fast CT acquisition and their averaged position over the longer PET scan.[3][7]

Troubleshooting Steps:

- **Respiratory Gating:** The most effective method is to use a respiratory gating system.[6] This involves monitoring the patient's breathing cycle and acquiring PET data only during a specific phase, typically end-expiration, to match the CT scan phase.
- **Patient Immobilization and Comfort:** Ensure the subject is securely and comfortably positioned to prevent voluntary and involuntary movements.[2][6]
- **Breathing Instructions:** Coach the patient to breathe shallowly and consistently during the acquisition.[9]

- Post-Acquisition Correction: Image registration software can be used to retrospectively align the PET and CT datasets to correct for motion.[\[6\]](#)[\[10\]](#)

Issue 2: Metal-Induced Artifacts

Q: There are areas of unusually high and low tracer uptake around a patient's metallic implant (e.g., dental filling, hip prosthesis). Is this a real finding?

A: No, these are characteristic metal artifacts. High-density metallic implants cause severe streaking and photon starvation on the CT scan. When this erroneous CT data is used for PET attenuation correction, it leads to significant over- and under-estimation of tracer activity in the surrounding tissues.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#)

Troubleshooting Steps:

- Review Non-Attenuation-Corrected (NAC) Images: This is the most critical step. The NAC images are not affected by CT artifacts and can confirm if the high uptake is artificial.[\[1\]](#)[\[6\]](#)[\[7\]](#) True uptake will be visible on NAC images, whereas artifacts will not.
- Use Metal Artifact Reduction (MAR) Software: Modern PET/CT scanners are often equipped with MAR algorithms (e.g., iMAR).[\[13\]](#)[\[14\]](#) These algorithms process the CT data to correct for the effects of metal before it is used for attenuation correction.[\[6\]](#)[\[13\]](#)[\[14\]](#)
- Modify CT Acquisition Parameters: In some instances, adjusting CT parameters, such as using a higher kVp, can help mitigate the severity of metal artifacts.[\[6\]](#)
- Alternative Attenuation Correction: In severe cases where MAR is not available or effective, it may be necessary to use alternative methods for attenuation correction, such as segmenting the metal on the CT and assigning it a corrected attenuation value.[\[8\]](#)

Issue 3: Attenuation Correction Artifacts (General)

Q: I see a rim of high activity at the edges of the body or diffuse increased activity in the lungs on the corrected PET images. What could be causing this?

A: These are common artifacts that can result from improper attenuation correction. Without accurate correction, areas with lower attenuation (like the lungs or the body surface) will appear to have artificially high tracer uptake because the correction algorithm "adds back" fewer

counts.^[15] Truncation artifacts, where parts of the body are outside the CT field of view, can also cause a rim of high activity.^{[1][3][4][9]}

Troubleshooting Steps:

- **Proper Patient Positioning:** Ensure the patient is centered in the scanner's field of view (FOV). For whole-body scans, positioning the arms above the head can prevent them from being truncated in the CT FOV.^{[3][9]}
- **Verify CT FOV:** Check that the CT reconstruction diameter is appropriate for the patient's size to avoid truncation.^[16] Modern scanners with larger CT FOVs can help minimize this issue.^[9]
- **Review NAC images:** As with other AC artifacts, reviewing the NAC images is essential to confirm that the observed high uptake is not physiological.^[15]
- **Use of Contrast Agents:** Be aware that intravenous or oral CT contrast agents can also lead to attenuation correction artifacts by increasing the density of tissues on the CT scan, leading to an overcorrection of the PET data.^[7] If contrast is used, specialized correction protocols may be necessary.

Quantitative Data Summary

The following table summarizes the potential quantitative impact of artifact correction techniques on Standardized Uptake Values (SUVs).

Artifact Type	Correction Method	Effect on SUV	Approximate Quantitative Impact	Reference
Metal Artifacts	Iterative Metal Artifact Reduction (iMAR)	Restores accurate SUV in affected regions	Can correct SUV deficits of up to 30%. The mean difference in absolute SUVmean values can be around $3.5\% \pm 3.3\%$.	[13]
Respiratory Motion	Respiratory Gating	Increases measured SUV by reducing blurring	Can lead to an underestimation of tracer concentration by 30% or more without correction.	[14]
Patient Motion	Post-acquisition Image Registration	Corrects for misregistration, leading to more accurate SUV	Severe motion can produce MBF estimation errors up to 500%; motion correction significantly reduces these errors.	[17]

Experimental Protocols

Protocol 1: Daily Quality Control with a Uniform Phantom

Objective: To ensure the PET/CT scanner is functioning correctly and to detect any potential issues before patient scanning. This helps in preventing artifacts related to scanner

performance.[\[18\]](#)[\[19\]](#)

Materials:

- Uniform cylindrical 68Ge phantom
- PET/CT scanner

Procedure:

- Scanner Initialization: Power on the PET/CT scanner and allow it to warm up as per the manufacturer's guidelines.
- Energy Peaking: Perform the daily energy peaking procedure to ensure the correct energy window is being used for photon detection.[\[20\]](#)
- Phantom Placement: Place the 68Ge uniform cylindrical phantom in the center of the scanner's field of view.
- Acquisition:
 - Acquire a CT scan of the phantom for attenuation correction.
 - Acquire a PET scan of the phantom using the daily QC protocol recommended by the manufacturer. The acquisition time should be sufficient to obtain high counting statistics.[\[18\]](#)
- Data Analysis:
 - Reconstruct the PET data with attenuation correction.
 - Visually inspect the resulting sinogram and reconstructed images for any non-uniformities or artifacts, such as dark diagonal streaks.[\[19\]](#)
 - Draw several regions of interest (ROIs) in the center and periphery of the phantom image.
 - Calculate the mean and standard deviation of the pixel values within each ROI. The variation between ROIs should be within the manufacturer's specified limits.

- Trending: Record the results in a logbook or a spreadsheet to track the scanner's performance over time. Any significant deviations may indicate a need for recalibration or service.[\[19\]](#)

Protocol 2: Metal Artifact Reduction (MAR) for PET/CT Imaging

Objective: To correct for artifacts in PET images caused by the presence of metallic implants.[\[14\]](#)

Materials:

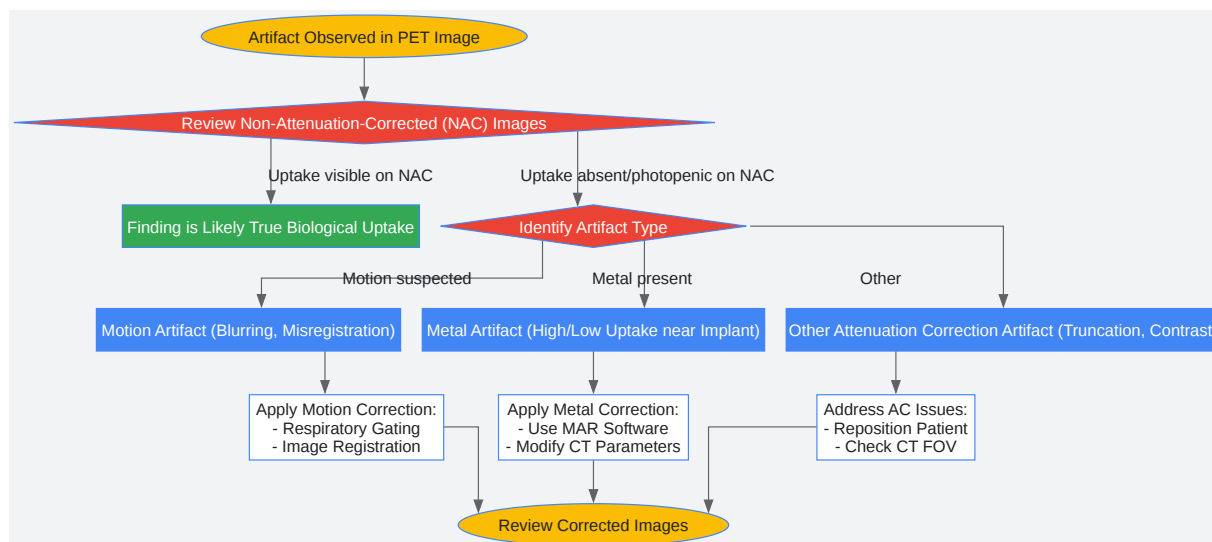
- PET/CT scanner equipped with a MAR algorithm (e.g., iMAR).
- FAPI PET radiotracer.

Procedure:

- Patient Preparation and Injection: Follow the standard protocol for the specific FAPI tracer being used, including uptake time.
- Patient Positioning: Position the patient on the scanner bed, ensuring the metallic implant is within the scan's field of view.
- CT Acquisition: Acquire a low-dose CT scan for attenuation correction and anatomical localization.
- PET Acquisition: Perform the PET scan as per the research protocol.
- Image Reconstruction with MAR:
 - The raw CT data is processed using the MAR algorithm. This software identifies the distorted projections caused by the metal and replaces them with corrected values based on the surrounding tissue information.[\[14\]](#)
 - The corrected CT image is then used to generate an accurate attenuation map.
 - The PET data is reconstructed using this MAR-corrected attenuation map.[\[14\]](#)

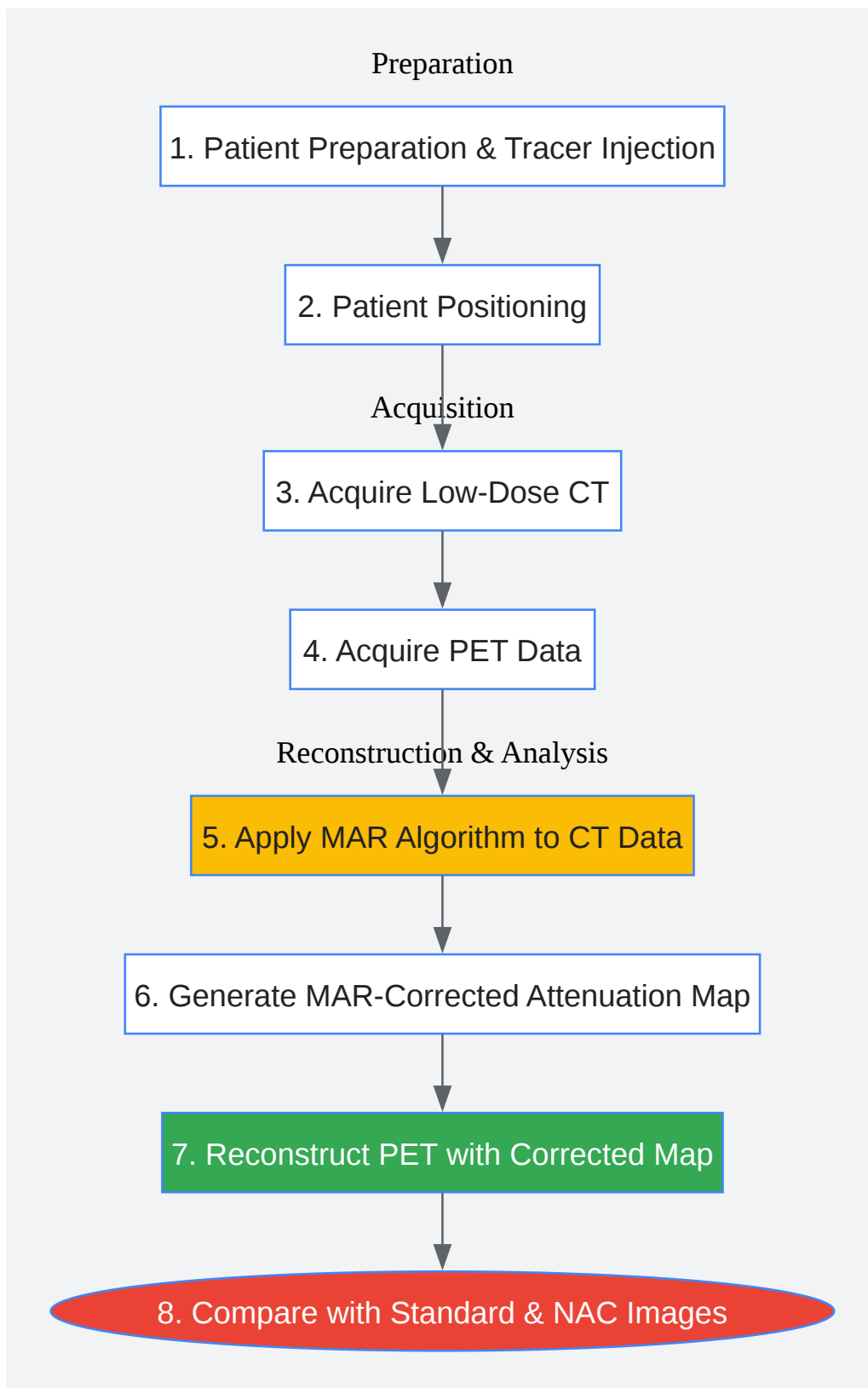
- Comparative Analysis (Recommended):
 - For validation, reconstruct the PET data using the standard (non-MAR) attenuation map as well.
 - Reconstruct the non-attenuation-corrected (NAC) PET images.
 - Compare the MAR-corrected, standard-corrected, and NAC images to verify that the artifact has been successfully removed and to ensure that no new artifacts have been introduced.[\[6\]](#)

Visualizations



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Caption: A logical workflow for troubleshooting common PET artifacts.



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Caption: Experimental workflow for Metal Artifact Reduction (MAR).

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